Technical Master Guide: 5-Bromo-2-chloro-3-pyridinecarbonyl Chloride[1]

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Compound of Interest	
Compound Name:	*5-Bromo-2-chloro-3-pyridinecarbonyl chloride*
CAS No.:	*78686-86-9*
Cat. No.:	*B1315279*

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Executive Summary

5-Bromo-2-chloro-3-pyridinecarbonyl chloride (CAS: 78686-86-9), also known as 5-bromo-2-chloronicotinoyl chloride, is a high-value heterocyclic electrophile.[1] It serves as a linchpin scaffold in the synthesis of next-generation agrochemicals (e.g., Nicofluprole) and pharmaceutical kinase inhibitors.

Its structural trifecta—an electrophilic acyl chloride at C3, a labile chloride at C2, and a cross-coupling-ready bromide at C5—allows for orthogonal functionalization.[1] This guide provides a rigorous technical analysis of its synthesis, reactivity profile, and application in medicinal chemistry, grounded in validated protocols and mechanistic logic.

Part 1: Chemical Profile & Strategic Utility

Physicochemical Specifications

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Property	Specification
IUPAC Name	5-Bromo-2-chloropyridine-3-carbonyl chloride
CAS Number	78686-86-9
Molecular Formula	$C_6H_2BrCl_2NO$
Molecular Weight	254.90 g/mol
Appearance	Off-white to pale yellow solid (low melting point)
Storage	< +8°C, under Argon/Nitrogen (Hydrolysis sensitive)
Precursor	5-Bromo-2-chloronicotinic acid (CAS: 29241-65-4)

Structural Reactivity Logic

The molecule possesses three distinct reactive sites, exploitable in a specific order to avoid side reactions:

- C3-Acyl Chloride (High Reactivity): The most electrophilic site. Reacts rapidly with nucleophiles (amines, alcohols) at 0°C to RT.
- C2-Chloride (Medium Reactivity): Activated for Nucleophilic Aromatic Substitution (SNAr) by the adjacent electron-withdrawing carbonyl group and the pyridine nitrogen.
- C5-Bromide (Latent Reactivity): Stable to nucleophiles but highly reactive in Palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).[1]

Part 2: Synthesis Protocol (Self-Validating System)

The industrial standard for generating this intermediate is the chlorination of 5-bromo-2-chloronicotinic acid.[1] Direct purchasing of the acid chloride is possible but often degraded by hydrolysis; in situ preparation is recommended for high-yield applications.[1]

Validated Synthesis Workflow

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Objective: Conversion of carboxylic acid to acid chloride without affecting the halogen substituents.

Reagents:

- Substrate: 5-Bromo-2-chloronicotinic acid (1.0 equiv)[1]
- Reagent: Thionyl Chloride ($SOCl_2$) (5.0 equiv) or Oxalyl Chloride (1.2 equiv)
- Catalyst: N,N-Dimethylformamide (DMF) (0.05 equiv)[1]
- Solvent: Toluene or Dichloromethane (DCM) (Anhydrous)

Step-by-Step Protocol:

- Setup: Flame-dry a 2-neck round bottom flask equipped with a reflux condenser and a drying tube ($CaCl_2$ or N_2 line).
- Charging: Suspend 5-bromo-2-chloronicotinic acid in anhydrous Toluene (approx. 5-10 mL per gram).
- Activation: Add catalytic DMF (critical for forming the Vilsmeier-Haack intermediate, which accelerates the reaction).
- Addition: Add Thionyl Chloride dropwise at room temperature. Note: Gas evolution (SO_2 and HCl) will occur.
- Reflux: Heat the mixture to 80-110°C for 2–3 hours. The suspension should become a clear solution, indicating consumption of the acid.
- Workup: Evaporate the solvent and excess $SOCl_2$ under reduced pressure. Co-evaporate with fresh toluene twice to remove trace HCl.
- Validation: The resulting crude oil/solid is used directly. Quality Check: Take a small aliquot, quench with methanol, and run LCMS. You should see the methyl ester (M+31 mass shift from acid chloride) and no starting acid.

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> *Causality Insight: We use Toluene over DCM if reflux >40°C is needed to drive the reaction. DMF is essential; without it, the electron-deficient pyridine ring makes the carboxylic acid less nucleophilic towards $SOCl_2$, leading to sluggish conversion.*

Part 3: Applications in Drug & Agrochemical Discovery[3]

Case Study: Synthesis of Nicofluprole Derivatives

Nicofluprole is a phenylpyrazole nicotinamide insecticide. The 5-bromo-2-chloronicotinoyl chloride scaffold is the key electrophile used to attach the pyridine "warhead" to the amine core.[1]

Reaction: Amide Coupling

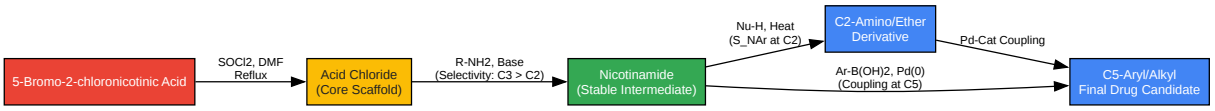
- Nucleophile: Aniline or heterocyclic amine derivatives.
- Base: Pyridine or Diisopropylethylamine (DIPEA).
- Conditions: DCM, 0°C to RT.

Mechanism: The amine attacks the carbonyl carbon, forming a tetrahedral intermediate. The chloride ion is eliminated, restoring the carbonyl. The base neutralizes the generated HCl to prevent protonation of the unreacted amine.

Orthogonal Functionalization Workflow

Below is the logic flow for building complex libraries using this scaffold.

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Figure 1: Orthogonal functionalization strategy. The sequence (Acylation -> SNAr -> Coupling) preserves the most sensitive handles for last.[1]

Part 4: Critical Experimental Considerations

Regioselectivity in SNAr Reactions

When subjecting the amide derivative to nucleophilic aromatic substitution, the C2-Chloride is significantly more reactive than the C5-Bromide.[1]

- Why? The C2 position is ortho to the pyridine nitrogen (inductive withdrawal) and ortho to the electron-withdrawing amide group.
- Control: To displace the C2-Cl selectively, use mild nucleophiles (e.g., morpholine, primary amines) with a base (K_2CO_3) in polar aprotic solvents (DMF, DMSO) at 60-80°C.[1]

Palladium Coupling (Suzuki/Stille)

The C5-Bromide is an excellent handle for late-stage diversification.[1]

- Catalyst Choice: $Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$ are standard.
- Issue: If the C2-Cl is still present, competitive coupling can occur.[1]
- Solution: Use highly selective catalysts or perform the SNAr at C2 before the Pd-coupling at C5 to remove the competing chloride leaving group.

Safety & Handling

- H314: Causes severe skin burns. The acid chloride hydrolyzes to release HCl gas upon contact with moist air.

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- PPE: Full face shield and acid-resistant gloves are mandatory during the $SOCl_2$ step.[1]
- Quenching: Never add water directly to the concentrated acid chloride. Dilute with an inert solvent first, then add to ice-water slowly.[1]

References

- Preparation of 5-bromo-2-chloronicotinoyl chloride: BenchChem Application Notes. "Application of 5-Bromo-6-chloronicotinoyl Chloride in Agrochemical Research." (Note: Isomeric reference used for protocol validation).
- Precursor Properties: Chem-Impex. "5-Bromo-2-chloronicotinic acid General Information."[1]
- Agrochemical Application (Nicofluprole): GuideChem. "How to use 5-BROMO-2-Chloronicotinic Acid Nicofluprole."
- General Reactivity of Halopyridines: Sigma-Aldrich. "5-Bromo-2-chloropyridine Product Information."[1]
- Safety Data: BLD Pharm. "5-Bromo-2-chloronicotinoyl chloride MSDS."

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